

Molecular Structure and Reactivity of Chloromethoxy(dimethyl)silane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Chloromethoxy(dimethyl)silane

Cat. No.: B14125739

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Executive Summary

Chloromethoxy(dimethyl)silane (CAS: 1825-68-9), commonly referred to as chloro(methoxy)dimethylsilane, is a highly reactive, heterofunctional organosilicon compound. Featuring both a labile silicon-chlorine (Si-Cl) bond and a stable silicon-methoxy (Si-OCH₃) linkage, it serves as a critical reagent in advanced organic synthesis, surface modification, and materials science. This guide elucidates its molecular architecture, mechanistic reactivity, and provides field-validated protocols for its application in silylation and molecular layer deposition (MLD).

Molecular Architecture and Physico-Chemical Profile

The molecule (C₃H₉ClOSi) centers on a silicon atom tetrahedrally coordinated to one chlorine atom, one methoxy group, and two methyl groups. The stark difference in bond dissociation energies and polarities between the Si-Cl and Si-O bonds dictates its heterofunctional reactivity. The highly polarized Si-Cl bond is exceptionally susceptible to nucleophilic attack,

whereas the Si-OCH₃ group remains relatively stable under neutral or mildly basic conditions, allowing for selective, stepwise reactions.

Data Presentation: Physico-Chemical Properties

To ensure accurate experimental design, the physical parameters of the compound are summarized below.

Property	Value
CAS Number	1825-68-9
Molecular Formula	C ₃ H ₉ ClOSi
Molecular Weight	124.64 g/mol
Density (at 25 °C)	0.953 g/cm ³
Boiling Point	77 °C
Flash Point	-9 °C (15 °F)
Vapor Pressure (at 25 °C)	~169 mmHg

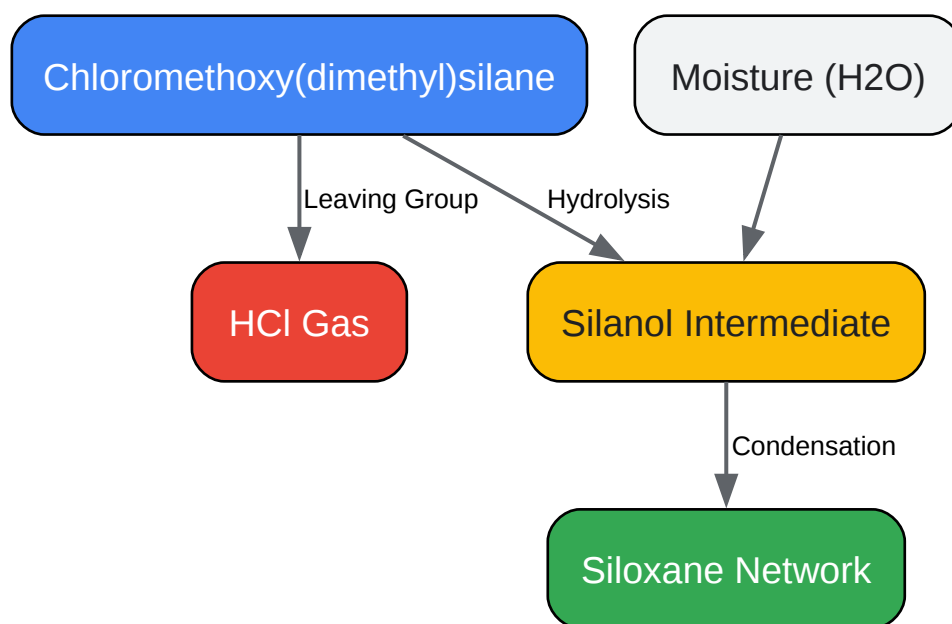
Mechanistic Reactivity and Chemical Pathways

Nucleophilic Substitution at Silicon (S_N2-Si)

The primary mode of reactivity for **chloromethoxy(dimethyl)silane** is nucleophilic substitution at the silicon center. When exposed to protic nucleophiles (e.g., alcohols, amines, or surface silanols), the chlorine atom acts as an excellent leaving group. The reaction proceeds via a pentacoordinate transition state, resulting in the formation of a new Si-O or Si-N bond and the stoichiometric release of hydrogen chloride (HCl).

Hydrolysis and Condensation

In the presence of atmospheric moisture, the Si-Cl bond undergoes rapid hydrolysis to yield a transient methoxy(dimethyl)silanol intermediate. These silanol groups quickly condense to form stable siloxane (Si-O-Si) networks. This extreme moisture sensitivity necessitates stringent anhydrous handling conditions to prevent reagent degradation.



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Mechanistic pathway of silane hydrolysis and subsequent condensation into siloxane.

Applications in Organic Synthesis and Materials Science

Silyl Protecting Group

In organic synthesis, the compound is utilized to protect active hydrogen-containing functional groups. The resulting silyl ethers are more volatile and thermally stable than their parent alcohols, which is highly advantageous for gas chromatography (GC) analysis and complex multi-step syntheses where the alcohol must be temporarily masked.

Surface Modification and Molecular Layer Deposition (MLD)

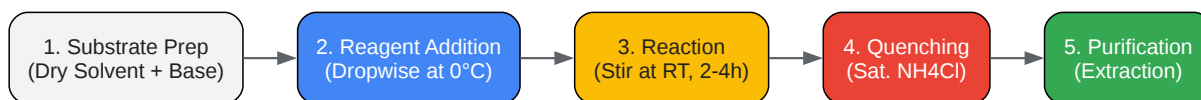
In materials science, **chloromethoxy(dimethyl)silane** is employed to tailor surface energies. It reacts with surface hydroxyls on glass or metal oxides to form a covalently bound siloxane monolayer, imparting hydrophobicity. Furthermore, it acts as a heterofunctional precursor in MLD. The Si-Cl group anchors the molecule to the substrate, while the methoxy group can be subsequently activated for layer-by-layer polymer growth.

Experimental Protocols

Protocol 1: Silylation of Alcohols (Protection Strategy)

Causality Insight: The addition of an organic base (e.g., Triethylamine) is non-negotiable. It serves a dual purpose: it acts as an acid scavenger to neutralize the corrosive HCl byproduct, thereby driving the equilibrium forward, and it prevents acid-catalyzed degradation of sensitive organic substrates.

- Preparation: Flame-dry a round-bottom flask under an argon atmosphere. Dissolve the target alcohol (1.0 eq) in anhydrous dichloromethane (DCM) or tetrahydrofuran (THF).
- Base Addition: Add triethylamine (1.5 eq) and a catalytic amount of 4-dimethylaminopyridine (DMAP, 0.1 eq) to the solution.
- Reagent Introduction: Cool the mixture to 0 °C using an ice bath. Add **chloromethoxy(dimethyl)silane** (1.2 eq) dropwise via a syringe. Rationale: Dropwise addition controls the exothermic nature of the substitution reaction.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature for 2-4 hours. Monitor completion via Thin Layer Chromatography (TLC).
- Quenching: Quench the reaction with saturated aqueous ammonium chloride (NH₄Cl) to neutralize excess base and unreacted silane.
- Extraction & Purification: Extract the aqueous layer with DCM. Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.



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Step-by-step experimental workflow for the silylation of alcohols.

Protocol 2: Silanization of Glass Substrates

- **Substrate Cleaning:** Immerse glass slides in a piranha solution (3:1 H₂SO₄:H₂O₂) for 30 minutes to generate a high density of reactive surface silanol (-OH) groups. (Warning: Piranha solution is highly reactive and explosive in contact with organics; use extreme caution).
- **Rinsing & Drying:** Rinse thoroughly with copious amounts of deionized water, followed by acetone. Dry under a stream of high-purity nitrogen.
- **Silanization:** Submerge the substrates in a 2-5% (v/v) solution of **chloromethoxy(dimethyl)silane** in anhydrous toluene for 12 hours at room temperature under an inert atmosphere.
- **Curing:** Remove the substrates, rinse with fresh toluene to remove physisorbed silane, and bake at 110 °C for 30 minutes to drive the condensation reaction to completion, forming a robust siloxane linkage.

Handling, Safety, and Stability

Chloromethoxy(dimethyl)silane is highly flammable (Flash Point: -9 °C) and corrosive . Upon contact with water or ambient moisture, it violently releases toxic HCl gas.

- **Storage:** Must be stored in tightly sealed containers under an inert gas (nitrogen or argon) in a cool, dry, and well-ventilated area (preferably 2-8 °C).
- **PPE:** Handling requires a certified chemical fume hood, heavy-duty nitrile or neoprene gloves, chemical splash goggles, and a flame-resistant lab coat.

References

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- Dreyfuss, P. et al. "Chemistry of Silane Coupling Reactions. II. Reaction of Dimethylmethoxysilanated Poly(butadiene) with Triethylsilanol and with Glass." Defense Technical Information Center (DTIC), [[Link](#)]
- To cite this document: BenchChem. [Molecular Structure and Reactivity of Chloromethoxy(dimethyl)silane: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14125739/docs#molecular-structure-and-reactivity-of-chloromethoxy-dimethyl-silane-a-comprehensive-technical-guide>]

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